

Quinoxifen Application in Cereal and Grapevine Field Trials: Detailed Notes and Protocols

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Compound of Interest

Compound Name: Quinoxifen

Cat. No.: B1680402

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Introduction

Quinoxifen is a protectant fungicide belonging to the quinoline chemical class (FRAC Group 13).[1][2] It is utilized for the control of powdery mildew diseases on a variety of crops, including cereals and grapevines.[3][4] Its mode of action is the disruption of early signal transduction pathways in fungal pathogens, specifically interfering with G-protein signaling, which inhibits spore germination and appressorium formation.[5][6] This document provides detailed application notes and experimental protocols for the use of **quinoxifen** in cereal and grapevine field trials, based on available research and technical data.

Data Presentation

Grapevine Field Trial Data

Table 1: Efficacy of **Quinoxifen** on Grape Powdery Mildew (*Erysiphe necator*)

Application Timing	Application Rate (fl oz/acre)	Active Ingredient (lb a.i./acre)	Disease Severity on Clusters (%)	Reference
Pre-bloom	4.0	0.065	Intermediate	[4]
Full Bloom	4.0	0.065	Low	[4]
Fruit Set	4.0	0.065	Low	[4]
Post-fruit Set	4.0	0.065	Lowest	[4]
Untreated Control	-	-	High	[4]

Note: "Low," "Intermediate," and "High" are qualitative descriptors from the source material, indicating relative performance.

Table 2: Recommended Application Rates for **Quinoxifen** in Grapevines

Crop	Target Disease	Application Rate (fl oz/acre)	Active Ingredient (lb a.i./acre)	Minimum Spray Interval (days)	Maximum Applications per Season	Reference
Grape	Powdery Mildew (Erysiphe necator)	4.0 - 6.6	0.065 - 0.108	14	4-5	[1][7]

Cereal Field Trial Data

While specific field trial data with quantitative efficacy and yield impact for standalone **quinoxifen** applications in cereals is limited in publicly available literature, permits for its use in wheat demonstrate its recognized efficacy.[1][3] The product is noted to provide good control of wheat powdery mildew when applied prior to severe infection.[3]

Table 3: Recommended Application Rates for **Quinoxifen** in Cereals

Crop	Target Disease	Application Rate (mL/ha)	Application Timing	Reference
Wheat	Powdery Mildew (Blumeria graminis f. sp. tritici)	200 - 300	At first signs of infection (protectant), from early tillering up to GS39.	[1]

Experimental Protocols

Protocol for Field Application of Quinoxifen

Objective: To evaluate the efficacy of **quinoxifen** in controlling powdery mildew in cereal or grapevine field plots.

Materials:

- **Quinoxifen** formulation (e.g., 250 g/L suspension concentrate)
- Calibrated backpack or tractor-mounted sprayer
- Personal Protective Equipment (PPE) as per product label
- Water
- Adjuvant (if recommended by the product label)
- Marking flags

Procedure:

- Plot Design: Establish a randomized complete block design with a minimum of four replicates per treatment. Include an untreated control for comparison.
- Treatment Groups: Define treatment groups based on application rates and timings. For example:

- Untreated Control
- **Quinoxifen** at low recommended rate
- **Quinoxifen** at high recommended rate
- Standard grower practice fungicide
- Application Timing: Apply **quinoxifen** as a protectant before the establishment of the disease.^[1]
 - Cereals: Apply at the first sign of infection, typically between early tillering and flag leaf emergence (GS31-GS39).^[1]
 - Grapevines: Initiate applications before bloom and continue on a 14- to 21-day interval depending on disease pressure.^{[7][8]}
- Spray Preparation: Calibrate the sprayer to ensure accurate and uniform application volume. Prepare the spray solution by mixing the required amount of **quinoxifen** with water according to the product label.
- Application: Apply the spray solution to the point of runoff for grapevines or as a uniform foliar spray for cereals, ensuring thorough coverage of the plant canopy.
- Post-application: Monitor the plots regularly for disease development and crop phytotoxicity.

Protocol for Powdery Mildew Disease Assessment

Objective: To quantify the severity and incidence of powdery mildew on cereals and grapevines.

A. Cereals (Wheat/Barley):

Materials:

- Disease assessment scale (e.g., 0-9 or percentage scale)
- Data collection sheets

Procedure:

- **Assessment Timing:** Conduct disease assessments at key growth stages, such as flag leaf emergence (GS39) and during grain fill.
- **Sampling:** In each plot, randomly select a predetermined number of plants or tillers (e.g., 20 tillers).
- **Severity Assessment:** For each selected tiller, assess the percentage of leaf area covered by powdery mildew on the upper three leaves (flag leaf, flag-1, and flag-2). A 0-10 scale can also be utilized where 0 is no disease and 10 represents over 15% of the flag leaf area infected.^[9]
- **Incidence Assessment:** Calculate the percentage of assessed plants/tillers showing any symptoms of powdery mildew.
- **Data Calculation:** Calculate the mean disease severity and incidence for each plot. The Percent Disease Index (PDI) can be calculated using the following formula:
 - $$PDI = \left(\frac{\text{Sum of numerical ratings}}{\text{Total number of leaves observed} \times \text{Maximum rating}} \right) \times 100$$

B. Grapevines:

Materials:

- Disease assessment key with diagrams of different severity levels.
- Data collection sheets.

Procedure:

- **Assessment Timing:** Conduct assessments from pre-bunch closure to just before harvest.^[5]
- **Sampling:** Randomly select a predetermined number of clusters and leaves per plot (e.g., 25 clusters and 25 leaves).
- **Severity Assessment:**

- Clusters: Estimate the percentage of the surface area of each cluster covered by powdery mildew.[5]
- Leaves: Estimate the percentage of the area of the upper and lower surfaces of each leaf covered by powdery mildew.
- Incidence Assessment: Calculate the percentage of assessed clusters and leaves with any powdery mildew symptoms.[5]
- Data Analysis: Calculate the average disease severity and incidence for leaves and clusters for each plot.

Protocol for Quinoxifen Residue Analysis

Objective: To determine the concentration of **quinoxifen** residues in cereal grain and grape samples.

Materials:

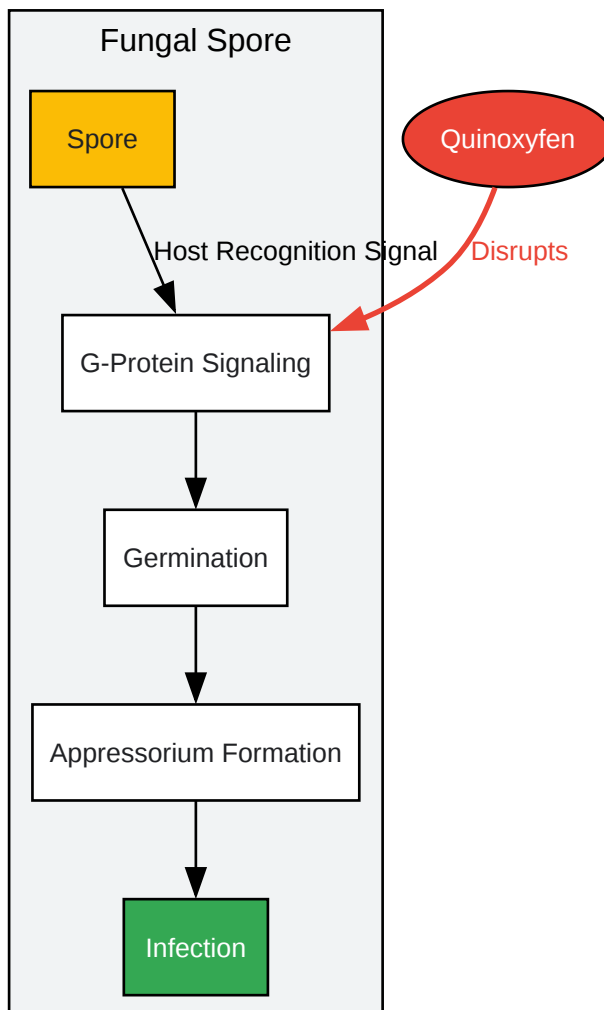
- Homogenizer/blender
- Centrifuge
- Solid Phase Extraction (SPE) cartridges (e.g., aminopropyl)
- Gas Chromatograph with Mass Selective Detector (GC-MSD) or High-Performance Liquid Chromatograph with UV detector (HPLC-UV)[6]
- Acetonitrile (acidified)
- Hexane
- Sodium bicarbonate
- **Quinoxifen** analytical standard

Procedure:

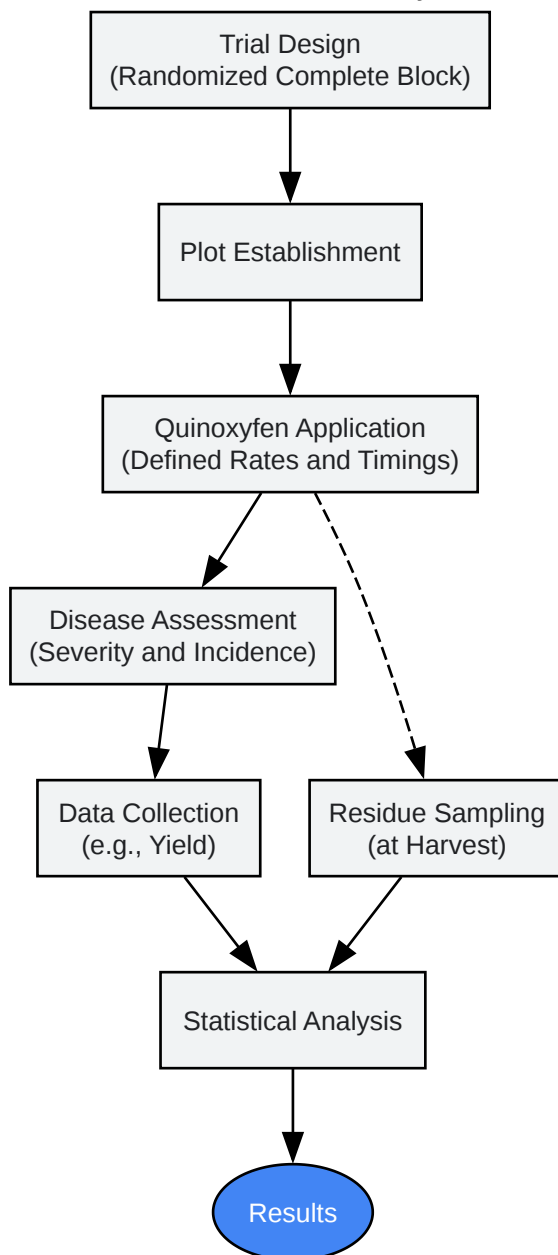
- Sample Preparation: Homogenize a representative sample of harvested grapes or cereal grain.
- Extraction:
 - Weigh a subsample of the homogenized material.
 - Extract **quinoxifen** residues with acidified acetonitrile.[6]
 - Vortex and/or sonicate to ensure efficient extraction.
 - Centrifuge the sample to separate the solid and liquid phases.
- Partitioning and Clean-up:
 - Take an aliquot of the acetonitrile extract and add a sodium bicarbonate solution.
 - Partition the **quinoxifen** into hexane.[6]
 - Evaporate the hexane to dryness.
 - Reconstitute the residue in hexane.
 - Perform a clean-up step using an aminopropyl SPE cartridge, eluting with 1% acetone in hexane.[6]
- Analysis:
 - Evaporate the eluate to dryness and reconstitute in a suitable solvent (e.g., 0.1% corn oil in tri-methyl pentane for GC-MSD).[6]
 - Inject an aliquot into the GC-MSD or HPLC-UV for quantification.
- Quantification: Compare the peak area of the sample to a calibration curve prepared from the **quinoxifen** analytical standard.

Mandatory Visualization

Quinoxifen Mode of Action in Powdery Mildew



Experimental Workflow for Quinoxifen Field Trials



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